

An In-depth Technical Guide to Tetrabutylammonium Trifluoromethanesulfonate (CAS: 35895-70-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>Tetrabutylammonium</i> <i>Trifluoromethanesulfonate</i>
Cat. No.:	B1273034

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrabutylammonium trifluoromethanesulfonate (TBATf), a quaternary ammonium salt with the CAS number 35895-70-6, is a versatile and highly effective reagent in modern chemistry.^[1] ^[2] This guide provides a comprehensive overview of its core physicochemical properties, primary applications, and detailed experimental protocols. Particular emphasis is placed on its role as a phase-transfer catalyst in organic synthesis and as a supporting electrolyte in electrochemical applications.^[3]^[4] All quantitative data is presented in structured tables for ease of comparison, and key experimental workflows are visualized using diagrams to facilitate understanding and implementation in a research and development setting.

Physicochemical Properties

Tetrabutylammonium trifluoromethanesulfonate is a white to off-white crystalline powder.^[1] It is known for its high solubility in many organic solvents, a property attributable to the large, lipophilic tetrabutylammonium cation.^[2] The trifluoromethanesulfonate (triflate) anion is a stable, non-coordinating anion, which contributes to the salt's utility in a variety of chemical transformations.^[4]

Table 1: Physicochemical Data for **Tetrabutylammonium Trifluoromethanesulfonate**

Property	Value
CAS Number	35895-70-6
Molecular Formula	C ₁₇ H ₃₆ F ₃ NO ₃ S
Molecular Weight	391.53 g/mol
Appearance	White to off-white crystalline powder[1]
Melting Point	110-114 °C[1]
Solubility	Soluble in polar organic solvents such as methanol, ethanol, and ether solvents.[5] Soluble in DMSO (\geq 100 mg/mL).[5]
Purity	Typically \geq 99%

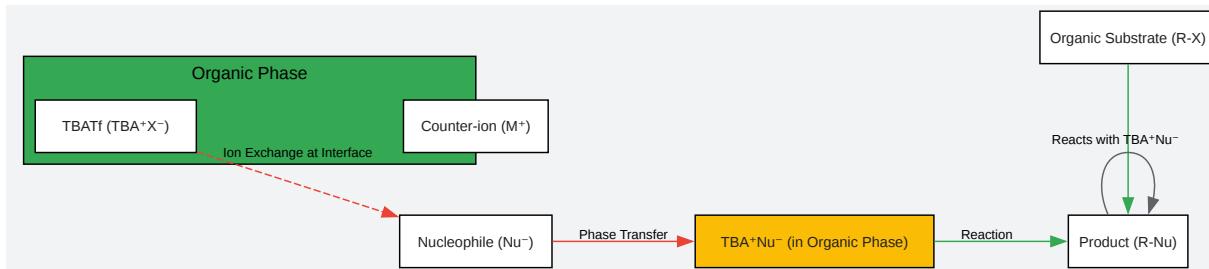
Core Applications

The unique properties of **Tetrabutylammonium trifluoromethanesulfonate** make it a valuable reagent in several fields of chemistry.

Phase-Transfer Catalysis in Organic Synthesis

TBATf excels as a phase-transfer catalyst (PTC), facilitating reactions between reactants in immiscible phases (e.g., a water-soluble nucleophile and an organic-soluble electrophile).[2][3] The tetrabutylammonium cation encapsulates the anion from the aqueous phase, transporting it into the organic phase where the reaction can proceed. This significantly enhances reaction rates and yields for a variety of transformations, including:

- **Alkylation and Acylation Reactions:** Crucial for the formation of new carbon-carbon and carbon-heteroatom bonds.[3][4]
- **Nucleophilic Substitution Reactions:** Accelerates S_n2 reactions by increasing the concentration and reactivity of the nucleophile in the organic phase.[3][4]
- **Condensation Reactions:** Facilitates ester and amide formation under mild conditions.[3]

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Mechanism of Phase-Transfer Catalysis.

Electrochemistry

In the field of electrochemistry, TBATf is a widely used supporting electrolyte in non-aqueous systems.^[2] Its high ionic conductivity, wide electrochemical window, and good solubility in organic solvents make it an ideal choice for applications such as:

- Supercapacitors: As a component of the electrolyte, it facilitates ion transport between the electrodes, which is essential for the charge-storage mechanism.^[2]
- Batteries: It can be used as an electrolyte additive to enhance performance and stability.^[6]
- Electrochemical CO₂ Reduction: Its use in ionic liquids shows potential for sustainable chemical technologies.^[2]

Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **Tetrabutylammonium trifluoromethanesulfonate**.

Phase-Transfer Catalysis: N-Alkylation of a Purine Derivative

This protocol is adapted from a procedure for the rapid N9-alkylation of purines, demonstrating the efficacy of tetrabutylammonium salts in facilitating such reactions.[\[1\]](#)

Objective: To synthesize an N9-alkylated purine via a phase-transfer catalyzed reaction.

Materials:

- 2,6-dichloropurine
- Benzyl bromide
- **Tetrabutylammonium trifluoromethanesulfonate** (as the phase-transfer catalyst)
- Potassium carbonate (as the base)
- Acetonitrile (as the solvent)
- Ethyl acetate
- Hexane
- Silica gel for column chromatography

Procedure:

- To a solution of 2,6-dichloropurine (1 mmol) in acetonitrile (10 mL), add potassium carbonate (2 mmol) and **Tetrabutylammonium trifluoromethanesulfonate** (0.1 mmol).
- Stir the mixture vigorously at room temperature for 10 minutes.
- Add benzyl bromide (1.2 mmol) to the reaction mixture.
- Monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 20-30 minutes.
- Once the reaction is complete, filter the mixture to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure.

- Purify the crude product by silica gel column chromatography using a mixture of hexane and ethyl acetate as the eluent.

Expected Outcome: The N9-alkylated product is expected to be obtained in high yield (>90%).

Table 2: Representative Yields for N-Alkylation of Purines using a Tetrabutylammonium Salt Catalyst[1]

Electrophile	Product	Yield (%)
Benzyl bromide	N9-Benzyl-2,6-dichloropurine	>95
Methyl iodide	N9-Methyl-2,6-dichloropurine	>95

Electrochemistry: Preparation of a Non-Aqueous Electrolyte for Supercapacitors

This protocol describes the preparation of a standard electrolyte for use in electrochemical characterization of supercapacitor materials.[7]

Objective: To prepare a 1 M solution of **Tetrabutylammonium trifluoromethanesulfonate** in acetonitrile for electrochemical testing.

Materials:

- Tetrabutylammonium trifluoromethanesulfonate** (electrochemical grade, dried under vacuum)
- Acetonitrile (anhydrous, <50 ppm water)
- Volumetric flask
- Magnetic stirrer
- Argon-filled glovebox

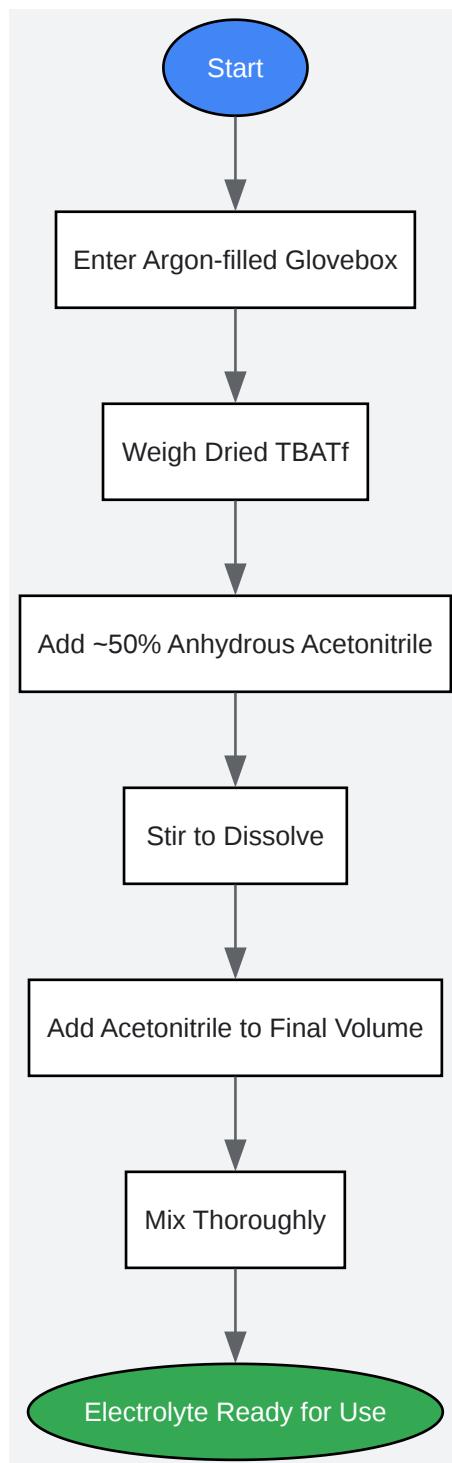
Procedure:

- Inside an argon-filled glovebox, accurately weigh the required amount of dried **Tetrabutylammonium trifluoromethanesulfonate** to prepare a 1 M solution in the desired volume of acetonitrile.
- Transfer the salt to a volumetric flask.
- Add approximately half of the required volume of anhydrous acetonitrile to the flask.
- Stir the mixture using a magnetic stirrer until the salt is completely dissolved.
- Add the remaining anhydrous acetonitrile to bring the solution to the final volume.
- Stopper the flask and mix thoroughly.
- The electrolyte is now ready for use in the assembly of electrochemical cells.

Table 3: Ionic Conductivity of Tetrabutylammonium-based Electrolytes in Acetonitrile

Salt	Concentration (M)	Temperature (°C)	Ionic Conductivity (mS/cm)
Tetrabutylammonium Tetrafluoroborate	1.0	25	~50-60
Tetrabutylammonium Hexafluorophosphate	1.0	25	~40-50
Tetrabutylammonium Trifluoromethanesulfonate	1.0	25	Expected to be in a similar range

Note: Specific conductivity values for TBATf were not found in the initial search, but values for similar tetrabutylammonium salts are provided for reference. The conductivity is highly dependent on the purity of the salt and solvent, as well as the temperature.[\[8\]](#)[\[9\]](#)[\[10\]](#)



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Workflow for Electrolyte Preparation.

Safety and Handling

Tetrabutylammonium trifluoromethanesulfonate should be handled in accordance with standard laboratory safety procedures. It is advisable to consult the Safety Data Sheet (SDS) before use.

- **Handling:** Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- **Storage:** Store in a tightly closed container in a dry and well-ventilated place. Keep away from moisture.

Conclusion

Tetrabutylammonium trifluoromethanesulfonate is a highly valuable and versatile compound for researchers in organic synthesis and electrochemistry. Its efficacy as a phase-transfer catalyst enables a wide range of chemical transformations with improved efficiency and yields. In electrochemical applications, its properties as a supporting electrolyte contribute to the development of high-performance energy storage devices. The experimental protocols and data presented in this guide are intended to provide a solid foundation for the successful application of this reagent in a laboratory setting.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tetrabutylammonium Trifluoromethanesulfonate (CAS: 35895-70-6)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1273034#tetrabutylammonium-trifluoromethanesulfonate-cas-number-35895-70-6>]

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